

Application Notes & Protocols: Utilizing Geranyl Isovalerate as an Analytical Standard in Chromatography

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Compound of Interest

Compound Name: Geranyl isovalerate

Cat. No.: B087105

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **geranyl isovalerate** as an analytical standard in chromatographic applications. These guidelines are intended to assist in method development, validation, and the quantitative analysis of **geranyl isovalerate** in various matrices, including essential oils, fragrance formulations, and pharmaceutical preparations.

Introduction to Geranyl Isovalerate

Geranyl isovalerate (CAS No. 109-20-6) is an organic ester with a characteristic fruity, apple-like aroma.[1][2] It is a component of some essential oils and is widely used as a fragrance and flavoring agent.[3][4] In a research context, its potential biological activities are also of interest. [1][5] Accurate quantification of **geranyl isovalerate** is crucial for quality control in the food and fragrance industries, as well as for pharmacokinetic and metabolic studies in drug development. As an analytical standard, it allows for the precise and accurate determination of its concentration in a given sample.

Physicochemical Properties of Geranyl Isovalerate

A summary of the key physicochemical properties of **geranyl isovalerate** is presented in the table below. This information is essential for selecting appropriate analytical techniques and solvents.

Property	Value
Molecular Formula	C ₁₅ H ₂₆ O ₂
Molecular Weight	238.37 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Fruity, apple, pineapple undertones
Boiling Point	279 °C (lit.)
Density	0.89 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.458 (lit.)
Solubility	Soluble in organic solvents (e.g., ethanol, methanol, hexane); Insoluble in water.

(Data sourced from multiple chemical suppliers and databases)

Section I: Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS is a highly suitable technique for the analysis of volatile and semi-volatile compounds like **geranyl isovalerate**. It offers excellent separation and definitive identification based on mass spectra.

Experimental Protocol: Quantitative Analysis of Geranyl Isovalerate by GC-MS

This protocol outlines a general method for the quantification of **geranyl isovalerate**. Optimization may be required based on the specific instrument and sample matrix.

1. Preparation of Standard Solutions:

- **Primary Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of high-purity (>98%) **geranyl isovalerate** analytical standard. Dissolve it in a suitable volatile solvent (e.g., methanol or hexane) in a 10 mL volumetric flask and bring to volume.

- **Working Standard Solutions:** Perform serial dilutions of the primary stock solution to prepare a series of calibration standards. A typical concentration range would be 1 µg/mL to 100 µg/mL.
- **Internal Standard (IS) Stock Solution (Optional but Recommended):** Prepare a stock solution of a suitable internal standard (e.g., borneol or another non-interfering compound) at a concentration of 100 µg/mL. Spike all calibration standards and samples with the internal standard to a final concentration of 10 µg/mL.

2. Sample Preparation:

- **Liquid Samples (e.g., Essential Oils):** Dilute the sample in a suitable solvent (e.g., 1:100 in ethanol) to ensure the **geranyl isovalerate** concentration falls within the calibration range.
- **Solid or Semi-Solid Samples:** An appropriate extraction method, such as solvent extraction or solid-phase microextraction (SPME), should be employed to isolate the volatile components.

3. GC-MS Instrumental Parameters (Example):

Parameter	Recommended Setting
GC Column	DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
Injector Temperature	250 °C
Injection Volume	1 µL (split or splitless, depending on concentration)
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Temperature Program	Initial temperature of 60 °C, hold for 2 min, then ramp to 240 °C at 10 °C/min, and hold for 5 min.
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (m/z 40-350) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.

4. Data Analysis and Quantification:

- Construct a calibration curve by plotting the peak area ratio (**geranyl isovalerate**/internal standard) against the concentration of the calibration standards.
- Perform a linear regression analysis to determine the equation of the line and the correlation coefficient (R^2).
- Quantify the amount of **geranyl isovalerate** in the samples by applying the peak area ratio to the calibration curve equation.

Illustrative Method Validation Data for GC-MS

The following table presents typical performance characteristics for a validated GC-MS method for **geranyl isovalerate**. These values are for illustrative purposes and should be determined experimentally during method validation.

Validation Parameter	Typical Acceptance Criteria	Illustrative Result
Linearity (R^2)	≥ 0.995	0.999
Range	1 - 100 $\mu\text{g/mL}$	1 - 100 $\mu\text{g/mL}$
Limit of Detection (LOD)	Signal-to-Noise Ratio ≥ 3	0.3 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	Signal-to-Noise Ratio ≥ 10	1.0 $\mu\text{g/mL}$
Precision (%RSD)	$< 15\%$	$< 5\%$
Accuracy (% Recovery)	85% - 115%	98% - 103%

Section II: High-Performance Liquid Chromatography (HPLC) Method

While GC-MS is more common for volatile compounds, HPLC can be a viable alternative, particularly for non-volatile matrices or when derivatization is not desired. **Geranyl isovalerate** lacks a strong chromophore, so detection at low UV wavelengths is necessary.

Experimental Protocol: Quantitative Analysis of Geranyl Isovalerate by HPLC-UV

This protocol provides a starting point for developing an HPLC method for **geranyl isovalerate**.

1. Preparation of Standard and Sample Solutions:

- Follow the same procedure as described for the GC-MS method, using a mobile phase compatible solvent (e.g., acetonitrile or methanol) for dilutions.

2. HPLC Instrumental Parameters (Example):

Parameter	Recommended Setting
HPLC Column	C18 (e.g., 4.6 x 150 mm, 5 μ m)
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water. A starting point could be 70:30 (Acetonitrile:Water).
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	210 nm

3. Data Analysis and Quantification:

- The data analysis and quantification steps are analogous to those described for the GC-MS method.

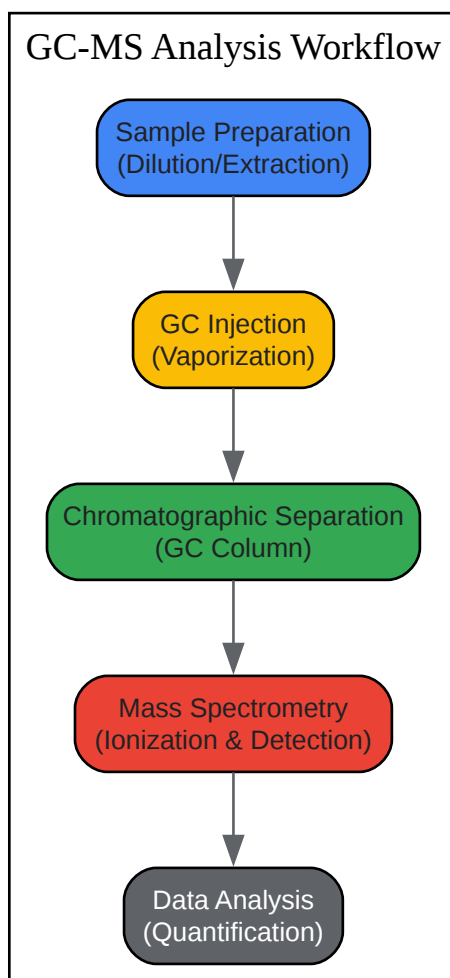
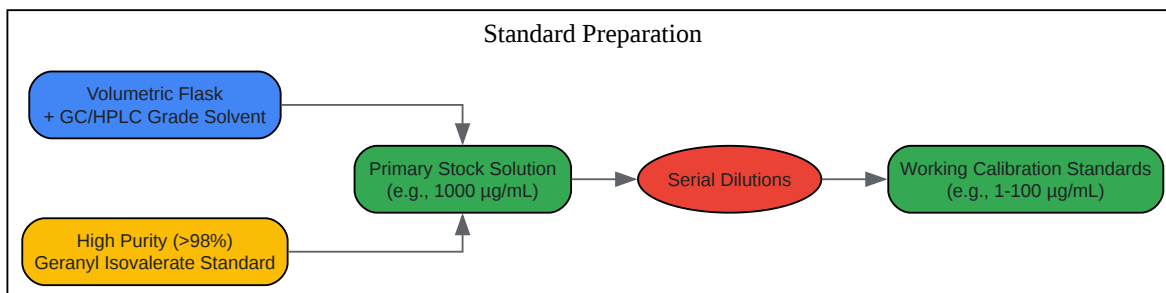
Illustrative Method Validation Data for HPLC-UV

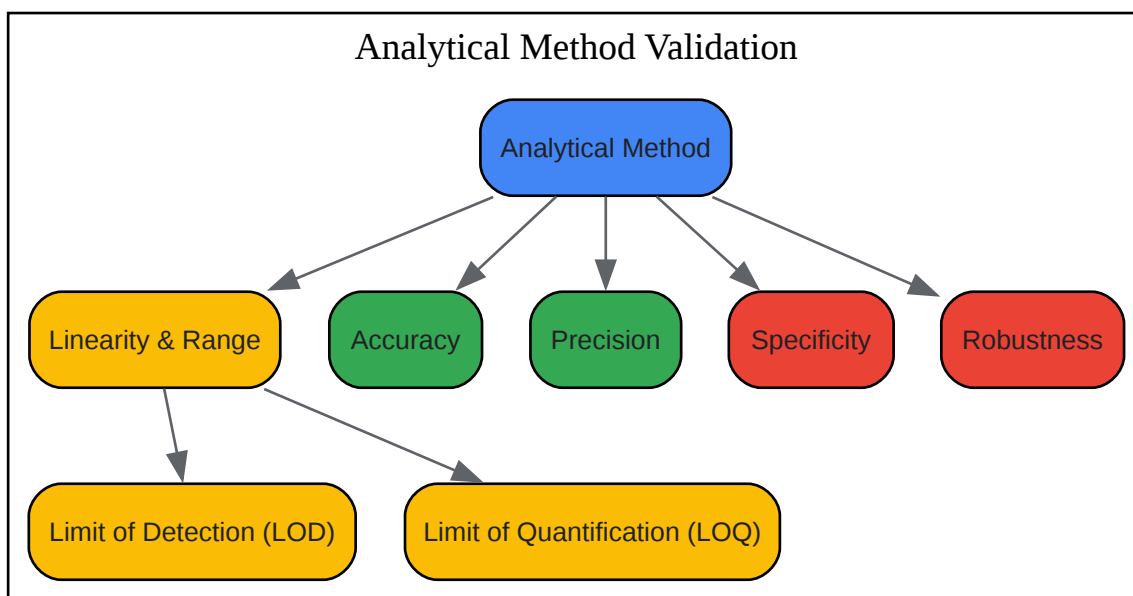
The following table presents typical performance characteristics for a validated HPLC-UV method for **geranyl isovalerate**. These values are for illustrative purposes.

Validation Parameter	Typical Acceptance Criteria	Illustrative Result
Linearity (R^2)	≥ 0.995	0.998
Range	5 - 200 μ g/mL	5 - 200 μ g/mL
Limit of Detection (LOD)	Signal-to-Noise Ratio ≥ 3	1.5 μ g/mL
Limit of Quantification (LOQ)	Signal-to-Noise Ratio ≥ 10	5.0 μ g/mL
Precision (%RSD)	$< 15\%$	$< 6\%$
Accuracy (% Recovery)	85% - 115%	97% - 104%

Visualizations

The following diagrams illustrate the key workflows described in these application notes.





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References

- 1. researchgate.net [researchgate.net]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. chemeo.com [chemeo.com]
- 4. ijpsjournal.com [ijpsjournal.com]
- 5. Evaluation of the Anticancer Properties of Geranyl Isovalerate, an Active Ingredient of *Argyrea nervosa* Extract in Colorectal Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
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